

In-Depth Technical Guide: Safety and Handling of Fmoc-Thr(SO₃Na)-OH

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Compound of Interest

Compound Name: Fmoc-Thr(SO₃Na)-OH

Cat. No.: B12282746

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling procedures for **Fmoc-Thr(SO₃Na)-OH**, a sulfated amino acid derivative crucial in peptide synthesis, particularly for mimicking post-translational modifications. Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, this document synthesizes information from SDSs of structurally similar Fmoc-protected amino acids, including Fmoc-Thr(tBu)-OH, Fmoc-Thr-OH, and Fmoc-Tyr(SO₃Na)-OH, to provide the most accurate safety recommendations.

Hazard Identification and Classification

Fmoc-Thr(SO₃Na)-OH is not currently classified as a hazardous substance according to available data on similar compounds. However, as with all laboratory chemicals, it should be handled with a high degree of caution. The primary potential hazards are associated with inhalation, skin, and eye contact.

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.
- Skin Contact: May cause skin irritation upon prolonged or repeated contact.
- Eye Contact: May cause eye irritation.

- Ingestion: The toxicological properties have not been thoroughly investigated.

Physical and Chemical Properties

Quantitative data for **Fmoc-Thr(SO₃Na)-OH** is not readily available. The following table summarizes the known properties and provides estimates based on similar compounds.

Property	Data	Source
Molecular Formula	C ₁₉ H ₁₈ NNaO ₈ S	[1][2]
Molecular Weight	443.4 g/mol	[2]
Appearance	White to off-white solid	General observation for similar compounds
Odor	No data available	[3]
Melting Point	No data available	[3]
Solubility	Poor solubility in common organic solvents used in SPPS.	[4]
Stability	Stable under recommended storage conditions.	[3]

Exposure Controls and Personal Protection

To ensure the safety of laboratory personnel, appropriate personal protective equipment (PPE) should be worn at all times when handling **Fmoc-Thr(SO₃Na)-OH**.

Protection Type	Recommendation
Eye/Face Protection	Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). [3]
Skin Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands. [3] [5]
Body Protection	Wear impervious clothing. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace. [5]
Respiratory Protection	Where risk assessment shows air-purifying respirators are appropriate, use a full-face particle respirator type N100 (US) or type P3 (EN 143) respirator cartridges as a backup to engineering controls.
Engineering Controls	Provide appropriate exhaust ventilation at places where dust is formed. [5]

Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **Fmoc-Thr(SO₃Na)-OH** and ensuring a safe laboratory environment.

Handling:

- Avoid contact with skin and eyes.[\[5\]](#)
- Avoid formation of dust and aerosols.[\[5\]](#)

- Provide appropriate exhaust ventilation at places where dust is formed.[5]
- Handle in accordance with good industrial hygiene and safety practices.[5]

Storage:

- Store in a cool, dry, and well-ventilated place.[6]
- Keep container tightly closed.[5]
- Store away from incompatible materials such as strong oxidizing agents.[3][6]

First Aid Measures

In the event of exposure, follow these first aid protocols.

Exposure Route	First Aid Measures
Inhalation	If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.[5][7]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[5]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[5]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[5]

Stability and Reactivity

Understanding the chemical stability and reactivity of **Fmoc-Thr(SO₃Na)-OH** is essential for safe handling and experimental design.

Parameter	Description
Reactivity	No specific data available.[3]
Chemical Stability	Stable under recommended storage conditions. [3]
Possibility of Hazardous Reactions	No data available.[3]
Conditions to Avoid	No specific data available.[3]
Incompatible Materials	Strong oxidizing agents.[3]
Hazardous Decomposition Products	No data available.[3]

Experimental Protocols

Spill Cleanup Protocol

In the event of a spill, follow these steps to ensure safe cleanup:

- **Evacuate:** Evacuate the immediate area of the spill.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** Use a spill kit with appropriate absorbent materials to contain the spill. Avoid generating dust.
- **Collect:** Carefully sweep or scoop up the spilled material into a designated, labeled waste container.
- **Clean:** Clean the spill area with a suitable solvent, followed by soap and water.
- **Dispose:** Dispose of the waste in accordance with local, state, and federal regulations.

Waste Disposal Protocol

All waste containing **Fmoc-Thr(SO₃Na)-OH** should be considered chemical waste.

- **Segregate:** Segregate waste containing this compound from other waste streams.

- Label: Clearly label the waste container with the contents, including the full chemical name and any associated hazards.
- Dispose: Arrange for disposal by a licensed professional waste disposal service. Do not dispose of down the drain or in regular trash.

Visualized Workflows

Safe Handling Workflow

Caption: Workflow for the safe handling of **Fmoc-Thr(SO₃Na)-OH**.

This comprehensive guide is intended to provide a framework for the safe handling of **Fmoc-Thr(SO₃Na)-OH** in a research environment. It is imperative that all users of this compound supplement this information with their institution's specific safety protocols and conduct a thorough risk assessment before beginning any experimental work.

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